

An In-Depth Technical Guide to 1H-Imidazole-1-Carboxaldehyde

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Compound of Interest

Compound Name: 1H-imidazole-1-carboxaldehyde

CAS No.: 3197-61-3

Cat. No.: B1310581

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Introduction

1H-Imidazole-1-carboxaldehyde, also known as N-formylimidazole, is a highly reactive heterocyclic amide (azolide) that serves as a potent formylating agent in organic synthesis. As a member of the N-acylimidazole family, it exhibits significantly greater reactivity towards nucleophiles than typical amides, a property attributable to the electronic nature of the imidazole ring which makes the carbonyl carbon highly electrophilic.[1][2] This guide provides a comprehensive overview of its chemical properties, reactivity, synthesis, and safe handling, with a focus on its application for professionals in research and drug development. The imidazole core is a privileged structure in medicinal chemistry, found in numerous natural products and pharmaceuticals, making its derivatives, including **1H-imidazole-1-carboxaldehyde**, fundamental building blocks in the creation of novel therapeutic agents.[3][4][5]

Physicochemical and Spectroscopic Properties

1H-Imidazole-1-carboxaldehyde is typically handled as a reactive intermediate, often generated in situ. Its physical properties are less commonly documented than its more stable

C-formyl isomers. However, based on available data for the core imidazole structure and its derivatives, we can compile its key characteristics.

Data Summary Table

Property	Value	Source / Reference
CAS Number	3197-61-3	ChemicalBook[6]
Molecular Formula	C ₄ H ₄ N ₂ O	ChemBK[7]
Molecular Weight	96.09 g/mol	Cheméo[8]
Appearance	Light yellow or colorless transparent liquid	ECHEMI
Melting Point	53-55 °C	ECHEMI
Boiling Point	235.3 ± 23.0 °C at 760 mmHg	ECHEMI
Density	1.2 ± 0.1 g/cm ³	ECHEMI
Polar Surface Area	34.9 Å ²	PubChem[9]
Solubility	Soluble in water, polar organic solvents	N-Acyl Imidazoles[10][11]

Note: Some physical data is derived from supplier databases and may vary.

Spectroscopic Profile

While a definitive, published spectrum for isolated **1H-imidazole-1-carboxaldehyde** is scarce due to its reactivity, its spectral characteristics can be reliably predicted based on its structure and data from analogous compounds.[12][13]

- ¹H NMR: The spectrum would be characterized by a highly deshielded singlet for the aldehyde proton (CHO), expected to appear far downfield ($\delta > 9.5$ ppm). The three protons on the imidazole ring would appear as distinct signals in the aromatic region (δ 7.0-8.5 ppm).
- ¹³C NMR: A prominent signal for the carbonyl carbon (C=O) would be observed in the range of 160-170 ppm. The carbons of the imidazole ring would resonate between 115 and 140 ppm.[1]

- IR Spectroscopy: The most characteristic absorption would be a strong C=O stretching band for the aldehyde group, typically found around 1700-1750 cm^{-1} . Additional peaks corresponding to C-H and C=N stretching of the imidazole ring would also be present.[\[12\]](#)
[\[14\]](#)
- Mass Spectrometry: The molecular ion peak $[M]^+$ would be observed at m/z 96.03, corresponding to its exact mass.[\[15\]](#)

Caption: Molecular Structure of **1H-imidazole-1-carboxaldehyde**.

Synthesis and Reactivity

Synthesis

1H-Imidazole-1-carboxaldehyde is not typically synthesized for isolation but is rather generated in situ for immediate use as a formylating agent. This is commonly achieved by reacting imidazole with a suitable formyl source. One of the most common reagents for this purpose is N,N'-Carbonyldiimidazole (CDI), which reacts with formic acid to generate the highly reactive N-formylimidazole intermediate.[\[10\]](#)[\[16\]](#) The formation is often acid-catalyzed.[\[16\]](#)

General imidazole ring synthesis methods like the Debus or Radziszewski synthesis are used to create the core imidazole ring from components like glyoxal, aldehydes, and ammonia, but not directly the N-formyl derivative.[\[17\]](#)

Core Reactivity: A Potent Formylating Agent

The primary chemical utility of **1H-imidazole-1-carboxaldehyde** stems from its nature as an "activated" amide. Unlike stable tertiary amides, the C-N bond between the carbonyl group and the imidazole ring is highly polarized and labile. The imidazole ring acts as an excellent leaving group, facilitating the transfer of the formyl group (CHO) to a wide range of nucleophiles.[\[2\]](#)

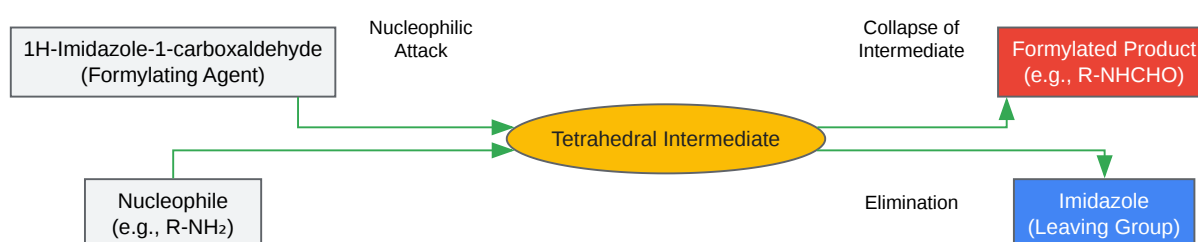
This enhanced reactivity is due to two factors:

- Aromaticity: Imidazole is a stable aromatic heterocycle. Its departure as a neutral molecule after the acyl transfer is energetically favorable.
- Poor Amide Resonance: The lone pair on the N-1 nitrogen is integral to the imidazole ring's aromatic sextet. Consequently, it does not participate effectively in resonance with the

adjacent carbonyl group, which would normally stabilize an amide bond. This leaves the carbonyl carbon exceptionally electrophilic and susceptible to nucleophilic attack.^[1]

Common transformations include:

- N-Formylation: Reaction with primary or secondary amines to form formamides.
- O-Formylation: Reaction with alcohols or phenols to produce formate esters.
- C-Formylation: Reaction with strong carbon nucleophiles, although this is less common.



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Sources

1. pubs.acs.org [pubs.acs.org]
2. Structure and Reactivity of Highly Twisted N-Acyl Imidazoles - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/12345678/)]
3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
4. [lifechemicals.com](https://www.lifechemicals.com) [[lifechemicals.com](https://www.lifechemicals.com)]
5. Comprehensive review in current developments of imidazole-based medicinal chemistry - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/12345678/)]

- [6. 3197-61-3 CAS MSDS \(1H-Imidazole-1-carboxaldehyde\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [7. chembk.com \[chembk.com\]](#)
- [8. 1H-Imidazole \(CAS 288-32-4\) - Chemical & Physical Properties by Cheméo \[cheméo.com\]](#)
- [9. 1-Propyl-1H-imidazole-2-carbaldehyde | C7H10N2O | CID 4777660 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. academic.oup.com \[academic.oup.com\]](#)
- [11. Kyoto University Research Information Repository \[repository.kulib.kyoto-u.ac.jp\]](#)
- [12. journals.iucr.org \[journals.iucr.org\]](#)
- [13. 1H-Imidazole-2-carboxaldehyde, 1-\(phenylmethyl\)- \[webbook.nist.gov\]](#)
- [14. 1H-Imidazole-2-carboxaldehyde, 1-methyl- \[webbook.nist.gov\]](#)
- [15. 1H-Imidazole-2-carboxaldehyde, 1-methyl- \[webbook.nist.gov\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. Synthesis, Reactions and Medicinal Uses of Imidazole | Pharmaguideline \[pharmaguideline.com\]](#)
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